

Heptatriacontane (C₃₇H₇₆): A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Heptatriacontane

Cat. No.: B1583076

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An In-depth Whitepaper on the Properties, Synthesis, and Applications of a Long-Chain Alkane

Heptatriacontane, a long-chain saturated hydrocarbon with the chemical formula C₃₇H₇₆, serves as a significant compound in various scientific and industrial fields. Its well-defined physical and chemical properties make it an invaluable tool in analytical chemistry, materials science, and potentially in the realm of drug development. This technical guide provides a comprehensive overview of **heptatriacontane**, including its physicochemical properties, detailed synthesis protocols, and current and prospective applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

Physicochemical Properties of Heptatriacontane

Heptatriacontane is a linear alkane consisting of a 37-carbon backbone.^[1] Its high molecular weight and long, unbranched structure dictate its physical state and solubility. At room temperature, it exists as a white, waxy solid.^[2] A summary of its key quantitative properties is presented in Table 1.

Property	Value	References
Chemical Formula	C37H76	[3][4][5]
Molecular Weight	521.00 g/mol	[4][5]
CAS Number	7194-84-5	[3][4][5]
Melting Point	77-79 °C	[5]
Boiling Point	~505 °C (at atmospheric pressure)	[1]
Density	~0.828 g/cm ³	[2]
Solubility	Insoluble in water; soluble in nonpolar organic solvents like hexane and benzene.	[2]
Appearance	White crystalline solid or powder	[2]

Synthesis of Heptatriacontane

The synthesis of high-purity, long-chain alkanes like **heptatriacontane** requires specific methodologies to ensure the formation of a linear carbon chain and to avoid side reactions. Common synthetic routes include the Wurtz reaction, Kolbe electrolysis, and the Wittig reaction followed by hydrogenation.

Wittig Reaction Followed by Hydrogenation

A versatile two-step method for synthesizing long-chain alkanes involves the Wittig reaction to create a long-chain alkene, which is subsequently hydrogenated to the corresponding alkane. [1]

Experimental Protocol:

Part 1: Synthesis of a Long-Chain Alkene via Wittig Reaction

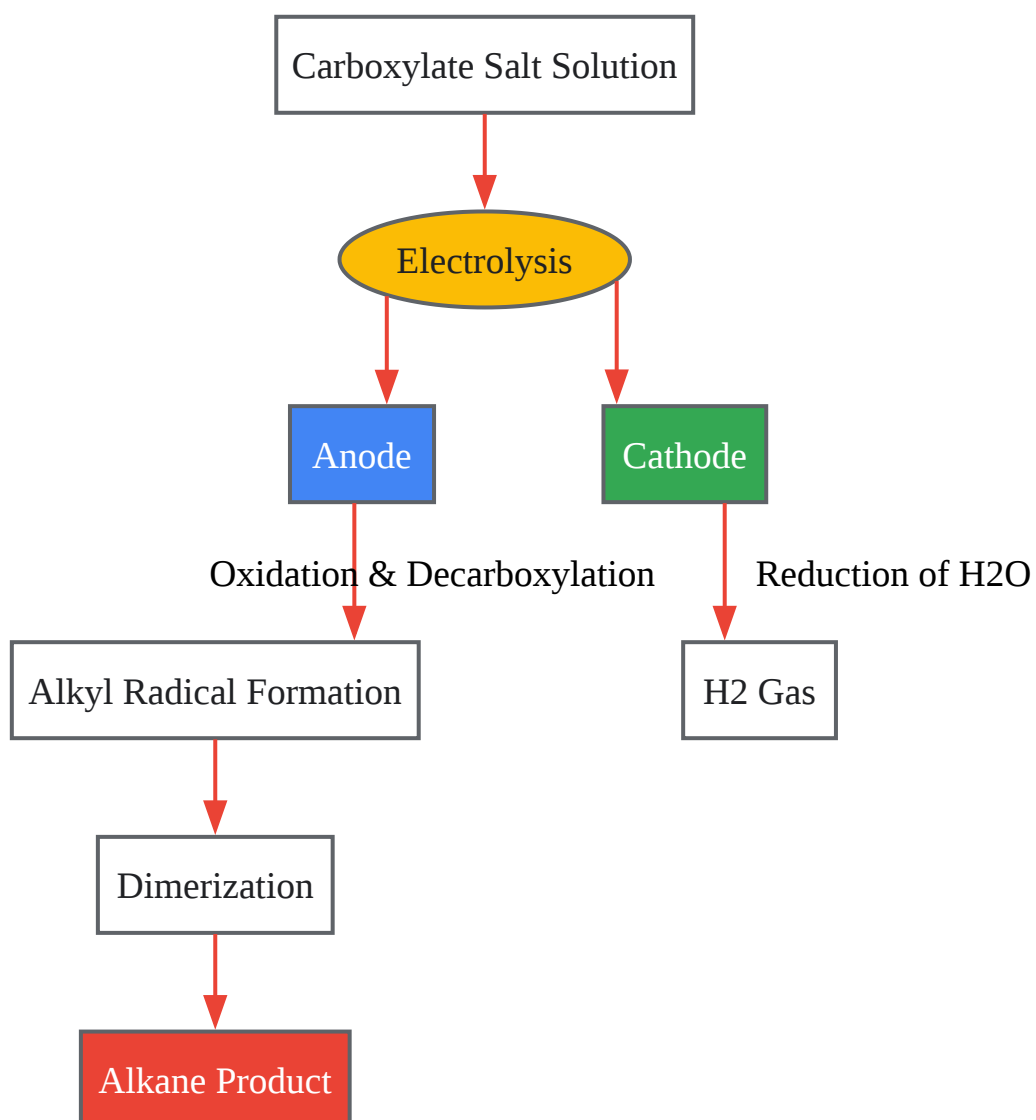
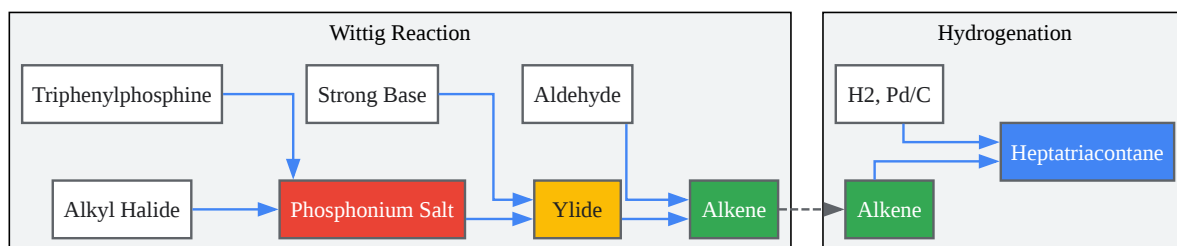
- Materials:

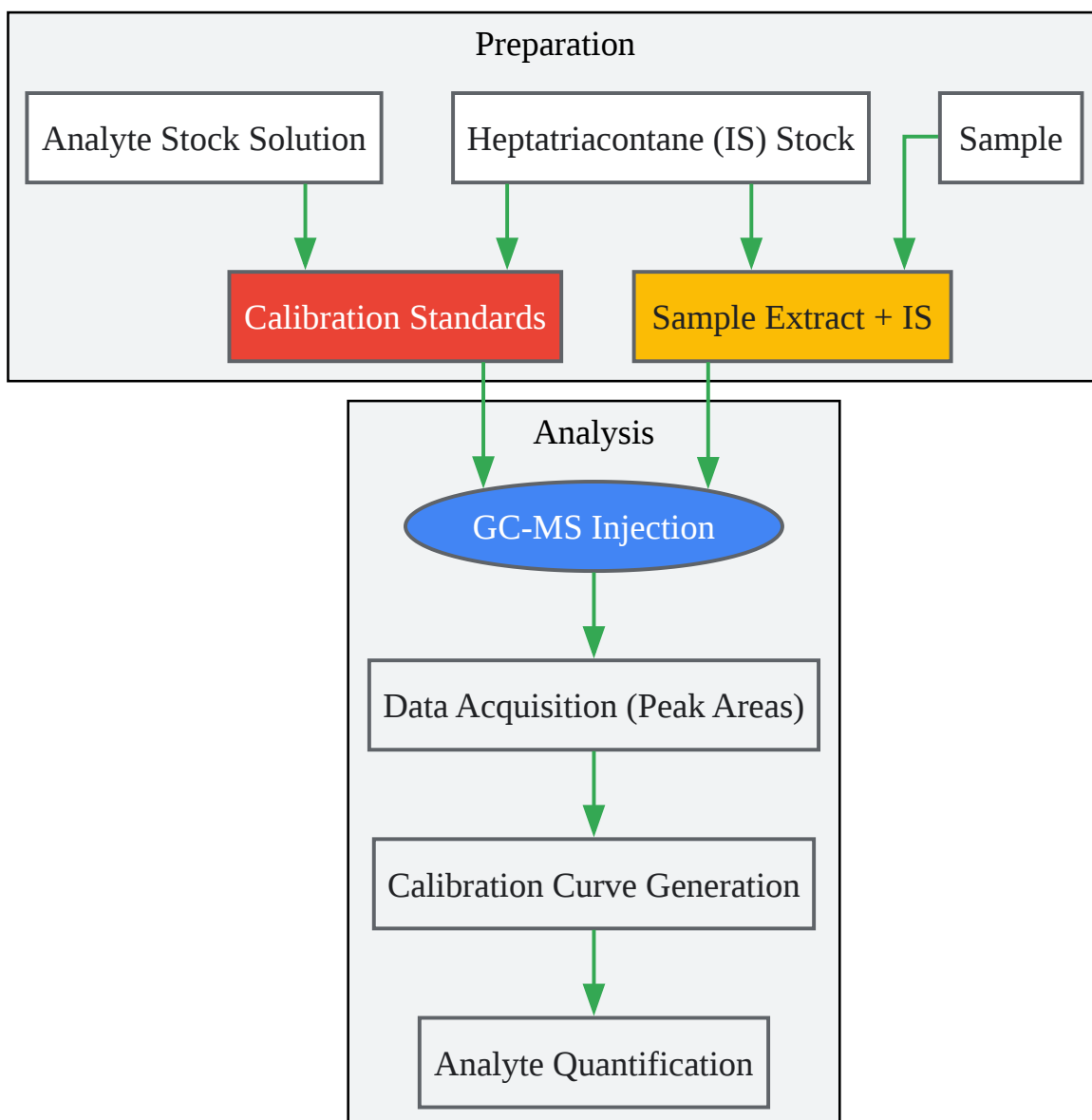
- Long-chain alkyltriphenylphosphonium bromide (e.g., Octadecyltriphenylphosphonium bromide)
- Long-chain aldehyde (e.g., Nonadecanal)
- Strong base (e.g., n-butyllithium in hexane)
- Anhydrous tetrahydrofuran (THF)
- Hexane
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Procedure:
 - Ylide Generation: In a flame-dried flask under an inert atmosphere, suspend the alkyltriphenylphosphonium bromide in anhydrous THF. Cool the suspension to 0°C .
 - Slowly add one equivalent of the strong base. The formation of the ylide is often indicated by a color change.
 - Stir the mixture at 0°C for one hour, then allow it to warm to room temperature and stir for an additional hour.
 - Wittig Reaction: Cool the ylide solution back to 0°C .
 - Dissolve one equivalent of the long-chain aldehyde in a minimal amount of anhydrous THF and add it dropwise to the ylide solution.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Work-up and Purification: Quench the reaction with saturated aqueous NH_4Cl solution.
 - Extract the product with hexane.

- Wash the combined organic layers with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the resulting alkene by column chromatography on silica gel.

Part 2: Hydrogenation of the Alkene

- Materials:
 - Purified long-chain alkene
 - Palladium on carbon (10% Pd/C)
 - Solvent (e.g., ethanol or ethyl acetate)
 - Hydrogen gas
- Procedure:
 - Dissolve the alkene in the chosen solvent in a flask suitable for hydrogenation.
 - Add a catalytic amount of 10% Pd/C.
 - Connect the flask to a hydrogenation apparatus.
 - Evacuate the flask and backfill with hydrogen gas (repeat three times).
 - Stir the mixture vigorously under a hydrogen atmosphere (1-3 atm) at room temperature until the starting material is consumed (monitored by TLC or GC).
 - Filter the reaction mixture through a pad of Celite to remove the catalyst.
 - Evaporate the solvent to yield the final product, **heptatriacontane**.





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